

# Cyclohexanone: A Comprehensive Technical Guide to Laboratory Safety

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## Compound of Interest

Compound Name: **Cyclohexanone**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the essential safety precautions for handling **cyclohexanone** in a laboratory environment. Adherence to these guidelines is critical to mitigate risks and ensure a safe working environment for all personnel.

## Understanding the Hazards of Cyclohexanone

**Cyclohexanone** is a flammable liquid and vapor that poses several health risks.<sup>[1][2]</sup> It is harmful if swallowed, inhaled, or in contact with the skin.<sup>[1][3]</sup> It can cause serious eye damage, skin irritation, and respiratory irritation.<sup>[1][3]</sup>

## Physicochemical Properties

A clear, colorless to pale yellow liquid, **cyclohexanone** has a distinct acetone-like or minty odor.<sup>[4]</sup> Its vapor is heavier than air and can travel a significant distance to an ignition source, creating a flashback hazard.<sup>[4][5]</sup>

Property	Value	Reference
Flash Point	111°F (44°C)	[4]
Lower Explosive Limit (LEL)	1.1%	
Upper Explosive Limit (UEL)	9.4%	
Autoignition Temperature	420°C (788°F)	
Vapor Pressure	2 mmHg at 20°C	
Specific Gravity	0.947	
Boiling Point	155.6°C (312.1°F)	
Molecular Weight	98.15 g/mol	[6]

## Health Hazard Information

Exposure to **cyclohexanone** can lead to a range of acute and chronic health effects.

- Acute Effects: Inhalation can irritate the nose and throat, leading to coughing, wheezing, headache, dizziness, and lightheadedness.[4] Direct contact can cause severe eye damage and skin irritation, which may manifest as redness and watery blisters.[1][4] Ingestion is harmful and can lead to nausea, vomiting, and abdominal pain.[1]
- Chronic Effects: Prolonged or repeated exposure may cause damage to the liver and kidneys.[4]

## Occupational Exposure Limits

Various regulatory bodies have established permissible exposure limits (PELs) for **cyclohexanone** to protect workers.

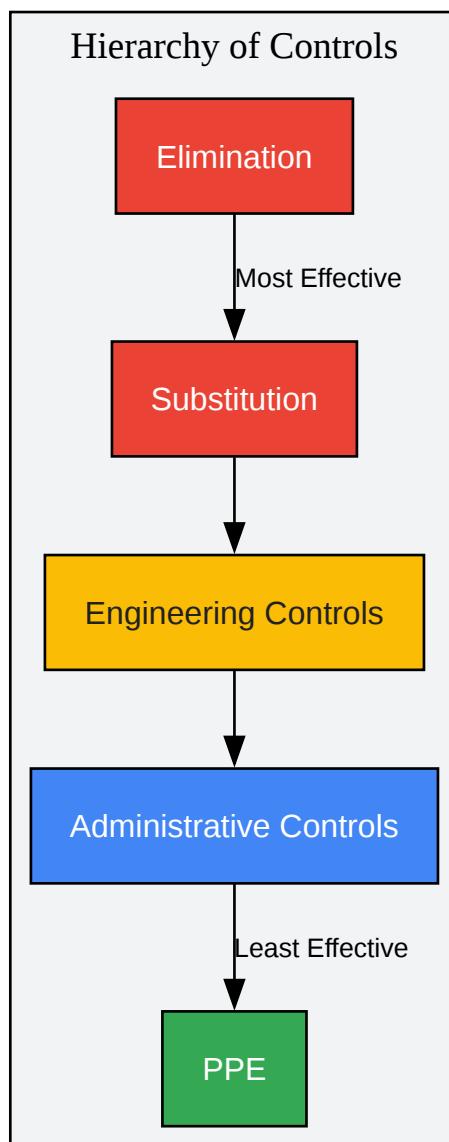
Agency	Exposure Limit	Notes
OSHA (Occupational Safety and Health Administration)	50 ppm (200 mg/m <sup>3</sup> )	8-hour time-weighted average (TWA)
NIOSH (National Institute for Occupational Safety and Health)	25 ppm (100 mg/m <sup>3</sup> )	10-hour TWA
ACGIH (American Conference of Governmental Industrial Hygienists)	20 ppm (80 mg/m <sup>3</sup> )	8-hour TWA
ACGIH	50 ppm (200 mg/m <sup>3</sup> )	Short-Term Exposure Limit (STEL)

## Engineering Controls and Personal Protective Equipment (PPE)

A combination of engineering controls and appropriate PPE is essential to minimize exposure to **cyclohexanone**.

## Hierarchy of Controls

The hierarchy of controls provides a framework for implementing the most effective safety measures.



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Caption: Hierarchy of safety controls for managing **cyclohexanone** risks.

## Engineering Controls

- Ventilation: Always handle **cyclohexanone** in a well-ventilated area.[1][7] A properly functioning chemical fume hood is the preferred engineering control to minimize vapor inhalation.[6]
- Explosion-Proof Equipment: Use explosion-proof electrical, ventilating, and lighting equipment to prevent ignition of flammable vapors.[2][3][8]

- **Grounding and Bonding:** Ground and bond containers and receiving equipment during transfer to prevent static discharge, which can be an ignition source.[1][8]
- **Eyewash Stations and Safety Showers:** Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[2][3]

## Personal Protective Equipment (PPE)

The appropriate PPE must be worn when handling **cyclohexanone**.

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield to protect against splashes.[3][6]
- **Skin Protection:**
  - **Gloves:** Wear chemically resistant gloves.[6] Consult the glove manufacturer's compatibility chart to select the appropriate material.
  - **Protective Clothing:** Wear a lab coat, apron, or other protective clothing to prevent skin contact.[3][9]
- **Respiratory Protection:** If engineering controls do not maintain exposure below the occupational exposure limits, or during emergency situations, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[7]

## Safe Handling and Storage Procedures

Proper handling and storage practices are crucial to prevent accidents and exposure.

### Handling

- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe vapors or mists.[1]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][8]
- Use only non-sparking tools.[3][8]

- Wash hands thoroughly after handling.[1][3]
- Do not eat, drink, or smoke in areas where **cyclohexanone** is handled or stored.[1][3]

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][8]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[2][3]
- Store in a designated flammables storage cabinet.

## Emergency Procedures

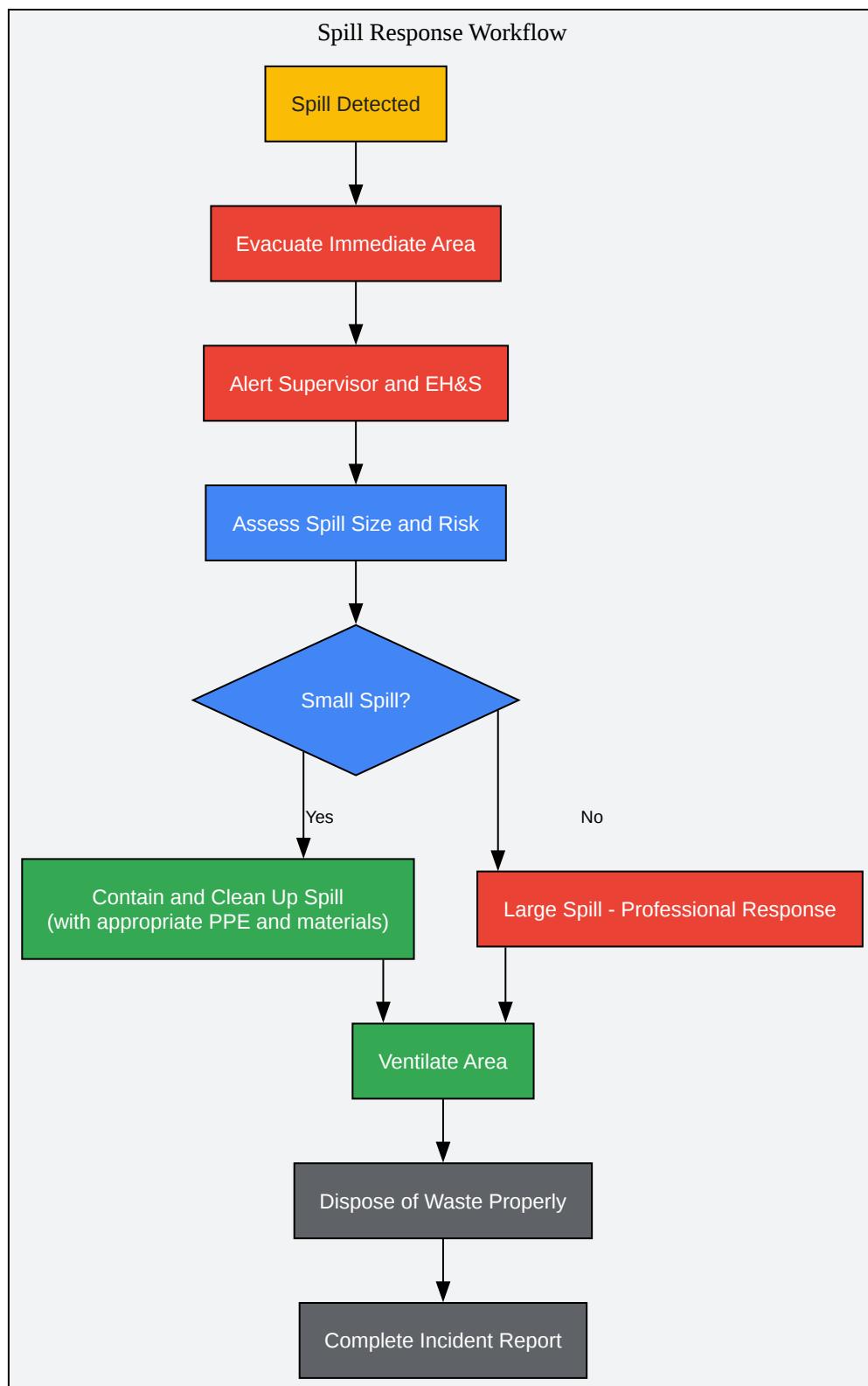
In the event of an emergency, follow these procedures promptly.

## First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air.[1] If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration.[4] Seek immediate medical attention.[1]
Skin Contact	Immediately remove contaminated clothing.[4] Wash the affected area with plenty of soap and water for at least 15 minutes.[4] Seek medical attention if irritation persists.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting.[1] If the person is conscious, rinse their mouth with water.[6] Seek immediate medical attention.[1]

# Spill Response

A workflow for responding to a **cyclohexanone** spill is outlined below.



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Caption: Workflow for responding to a **cyclohexanone** spill.

Key Spill Response Steps:

- Evacuate: Immediately evacuate the area of the spill.[4]
- Alert: Notify your supervisor and the appropriate emergency response personnel.
- Ventilate: Ensure the area is well-ventilated.[4]
- Containment: For small spills, contain the liquid with an absorbent material like vermiculite, dry sand, or earth.[4][7]
- Cleanup: Use non-sparking tools to collect the absorbed material and place it in a sealed container for disposal.[4][5]
- Decontamination: Clean the spill area thoroughly.

## Firefighting Measures

- Extinguishing Media: Use dry chemical, CO2, water spray, or alcohol-resistant foam to extinguish a fire.[4][7]
- Hazards: Vapors are flammable and can form explosive mixtures with air.[1][2] Containers may explode when heated.[2][4] Hazardous combustion products include carbon monoxide and carbon dioxide.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

## Waste Disposal

Dispose of **cyclohexanone** waste in accordance with all local, state, and federal regulations. It is considered a hazardous waste. Do not dispose of it down the drain.[8]

By adhering to these safety protocols, researchers, scientists, and drug development professionals can handle **cyclohexanone** responsibly, minimizing risks and ensuring a safe and productive laboratory environment.

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